

# Application Note: DOPG Sodium Salt in Pulmonary Drug Delivery Systems[1][2]

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>Dioleoyl phosphatidylglycerole sodium salt</i>
CAS No.:	322647-40-5
Cat. No.:	B1487562

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## Executive Summary: The "Fluidizer" of Pulmonary Formulations

In the landscape of pulmonary drug delivery, 1,2-Dioleoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (DOPG) sodium salt occupies a critical niche.[1] Unlike its saturated counterpart DPPG (which provides rigidity), DOPG is an unsaturated, anionic phospholipid with a phase transition temperature (ngcontent-ng-c1352109670="" \_ngghost-ng-c1270319359="" class="inline ng-star-inserted">

) of -18°C.[1]

This application note details the use of DOPG to engineer fluid-state liposomes and lipid nanoparticles (LNPs) that mimic the endogenous lung surfactant's fluid phase. This fluidity is essential for rapid spreading at the air-liquid interface of the alveoli, although it presents unique stability challenges during nebulization.

Key Applications:

- Alveolar Macrophage Targeting: Utilizing the anionic nature of PG to target intracellular infections (e.g., Mycobacterium tuberculosis).[2]
- Surfactant Replacement Therapy: As a spreading agent in synthetic surfactant cocktails.[2]
- Nebulized Gene Therapy: Stabilizing mRNA/DNA payloads in LNPs against shear stress.[2]

## Material Specifications & Critical Parameters

Before formulation, verify the physicochemical properties of your DOPG source. The low  $\text{pI}$  is the defining characteristic that dictates processing conditions.

### Table 1: DOPG Sodium Salt Physicochemical Profile[1] [2][3]

Parameter	Specification	Practical Implication
Chemical Name	1,2-Dioleoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (sodium salt)	Synthetic origin ensures high purity (>99%) and lack of viral contamination compared to animal-derived surfactants.[1]
Molecular Weight	797.03 Da	Use this exact value for molar ratio calculations (e.g., DOPC:DOPG 9:1).[2]
Phase Transition (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted"> )	-18°C	CRITICAL: The lipid is in a liquid-crystalline (fluid) state at room temperature.[1] Hydration does not require heating.
Charge	Anionic (Negative)	Provides electrostatic repulsion (colloidal stability) and interacts with scavenger receptors on alveolar macrophages.[2][1]
Solubility	Chloroform, Methanol, Ethanol	Insoluble in water until hydrated into vesicles.[2]
Hygroscopicity	High	Store under Argon at -20°C. Equilibrate to RT before opening to prevent condensation.[1]

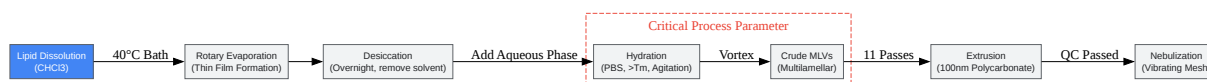
## Protocol: Engineering DOPG-Stabilized Liposomes

Objective: Synthesize Large Unilamellar Vesicles (LUVs) (~100–150 nm) suitable for nebulization. Rationale: We use the Thin Film Hydration method followed by Extrusion. The inclusion of DOPG prevents vesicle aggregation via electrostatic repulsion.

## Reagents

- DOPG Sodium Salt (Avanti Polar Lipids or equivalent)[2][1]
- DOPC (1,2-Dioleoyl-sn-glycero-3-phosphocholine) as the bulk lipid.[1]
- Cholesterol (optional, for membrane packing).[2][1]
- Chloroform (HPLC Grade).[2][1]
- PBS (pH 7.[2][3]4) or Saline (0.9%).[2][1]

## Workflow Diagram (Graphviz)



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Caption: Step-by-step workflow for generating pulmonary-grade liposomes. The hydration step is critical; unlike DPPC, DOPG hydrates readily at ambient temperature.[2]

## Step-by-Step Methodology

- Molar Ratio Calculation:
  - Standard starting ratio: DOPC:DOPG:Cholesterol (70:10:20).[2][1]
  - Note: Keep DOPG < 30 mol%.[2] High concentrations of PG can be toxic to lung tissue or cause excessive macrophage uptake if evasion is the goal.
- Film Formation:
  - Dissolve lipids in Chloroform in a round-bottom flask.
  - Evaporate solvent using a rotary evaporator at 40°C (well above

, but gentle).

- Crucial: Dry the film under high vacuum overnight to remove trace chloroform, which is toxic to lung epithelium.[2]
- Hydration (The "Fluid" Advantage):
  - Add PBS to the dried film.
  - Expert Insight: Because DOPG has a  $T_m$  of  $-18^{\circ}\text{C}$ , you do not need to heat the buffer to  $60^{\circ}\text{C}$  (as with DPPC).[1] Hydrate at Room Temperature ( $20\text{--}25^{\circ}\text{C}$ ).
  - Vortex vigorously for 30 minutes to form Multilamellar Vesicles (MLVs).
- Downsizing (Extrusion):
  - Pass the MLV suspension through 100 nm polycarbonate membranes using a high-pressure extruder (e.g., Lipex or Avanti Mini-Extruder).[2][1]
  - Perform 11–21 passes. An odd number ensures the final collection is on the side opposite the starting "dirty" syringe.
  - Target Size:  $120 \pm 20$  nm.
  - Target PDI:  $< 0.1$  (Strict monodispersity is required for consistent aerodynamic behavior).

## Pulmonary Delivery: Nebulization & Interaction[1][2] [3]

### Nebulizer Selection

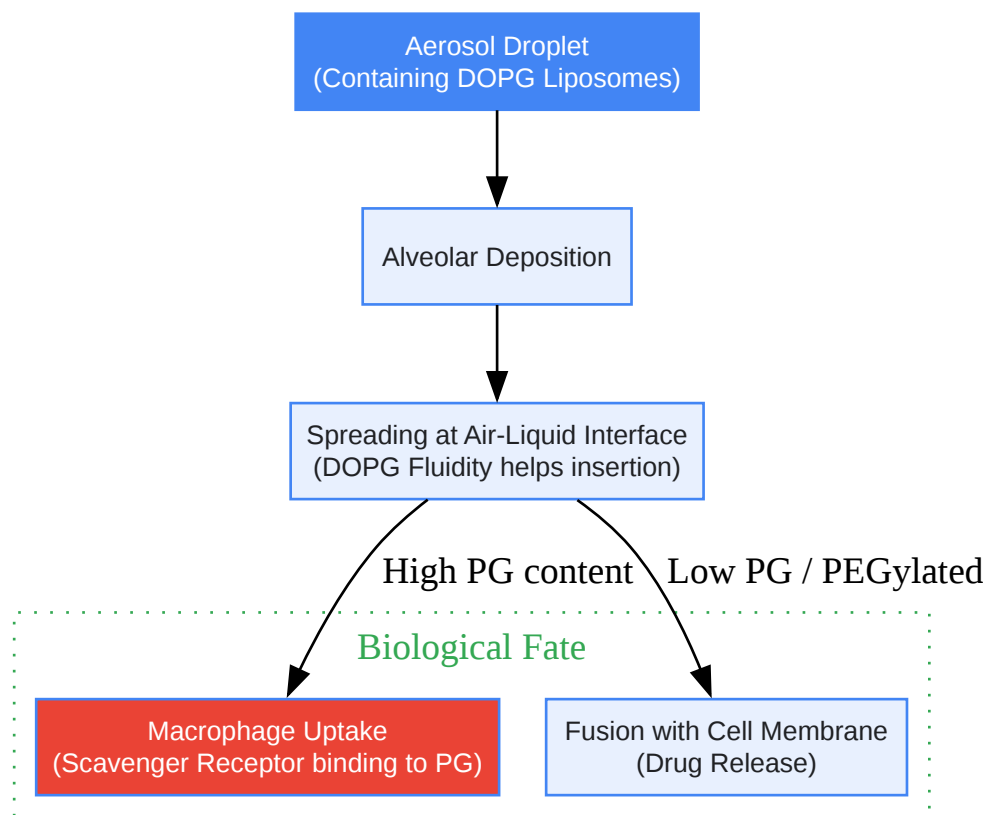
Do not use Ultrasonic Nebulizers. The heat generation can degrade lipids.

Recommended: Vibrating Mesh Nebulizers (VMN) (e.g., Aerogen Solo, PARI eFlow).[2][1]

VMNs exert lower shear stress compared to Jet Nebulizers, preserving liposome integrity.[2]

### Mechanism of Action: The "Sacrificial" Lipid

DOPG acts as a surfactant mimic. Upon deposition in the alveoli, the liposomes must interact with the endogenous surfactant layer.



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Caption: Fate of DOPG liposomes in the lung. DOPG facilitates spreading but also signals uptake by alveolar macrophages via anionic scavenger receptors.[1]

## QC Protocol: Nebulization Stability

Before animal studies, validate that the nebulization process hasn't ruptured your vesicles.[2]

- Trapped Volume (Leakage) Test:
  - Encapsulate a marker (e.g., Calcein) at self-quenching concentrations.[2][1]
  - Nebulize the formulation and collect the condensate.
  - Measure fluorescence before and after adding Triton X-100 (detergent).[2]

- Pass Criteria: < 10% dye release (leakage) post-nebulization.[2][1]
- Aerodynamic Sizing:
  - Use a Next Generation Impactor (NGI) or Cascade Impactor.[2][1]
  - Cool the impactor to 5°C to prevent evaporation during measurement.
  - Target MMAD (Mass Median Aerodynamic Diameter): 1–5 μm (optimal for deep lung deposition).[2][1]

## Troubleshooting & Expert Tips

Issue	Probable Cause	Corrective Action
Vesicle Aggregation	Insufficient charge repulsion or Calcium bridging.[1]	Ensure DOPG is at least 10 mol%.[2] If using PBS (contains Ca/Mg), switch to Saline or add EDTA if aggregation persists.[2][1]
High Leakage during Nebulization	Membrane is too fluid (DOPG content is too low). [1]	Add Cholesterol (30–40 mol%) to stiffen the membrane without raising excessively.
Low Lung Deposition	Aerosol droplets too large (>5 μm).[1]	Your liposome size is likely fine, but the droplet size is wrong. Adjust nebulizer mesh aperture or formulation viscosity.[2]
Rapid Clearance	Macrophage phagocytosis.[2]	DOPG attracts macrophages. [2] If this is not desired, incorporate DSPE-PEG2000 (5 mol%) to provide a steric shield ("Stealth" liposomes).[2][1]

## References

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